

Selonsertib efficacy across different disease models

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Compound Focus: Selonsertib

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Selonsertib Efficacy Across Disease Models

| Disease Area / Model | Efficacy Outcome | Key Data / Trial Phase | Notable Findings & Mechanisms |
|-------------------------------------|------------------|------------------------------|---|
| Diabetic Kidney Disease (DKD) | Positive | Phase 2b (MOSAIC trial) [1] | Attenuated eGFR decline (-2.29 vs -3.49 mL/min/1.73 m ² /year vs placebo); effect pronounced in patients with lower baseline eGFR [1]. |
| Nonalcoholic Steatohepatitis (NASH) | Ineffective | Phase 3 (STELLAR trials) [2] | No significant fibrosis improvement (18 mg: 14.4%; 6 mg: 12.5%; placebo: 12.8%) in compensated cirrhosis (F4) after 48 weeks [2]. |
| Pulmonary Arterial Hypertension | Ineffective | Phase 2 (ARROW trial) [3] | Did not achieve primary endpoint [3]. |
| Combination Therapy (MASH) | Mixed / Limited | Phase 2 (ATLAS trial) [4] | Combination of Selonsertib with other agents showed hints of benefit but no definitive improvement over monotherapy [4]. |

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|--|---------------------------|-------------------------------|---|
| Preclinical Model (Akita mice - T1 Diabetes) | Mixed / Context-Dependent | Preclinical [5] | Reduced plasma pro-inflammatory cytokines but enhanced kidney glucose reabsorption and injury marker KIM-1 when combined with an SGLT2 inhibitor [5]. |
| Preclinical Model (Elastase-induced Emphysema) | Positive | Preclinical (Mouse Model) [3] | Prevented disease progression in a dose-dependent manner; reduced inflammation, oxidative stress, and apoptosis [3]. |

Detailed Experimental Data and Protocols

For researchers, the key experimental details and methodologies from these studies are summarized below.

Diabetic Kidney Disease (DKD) - MOSAIC Trial

- **Trial Design:** Phase 2b, randomized, double-blind, placebo-controlled study in patients with type 2 diabetes and moderate to advanced DKD [1].
- **Primary Endpoint:** Rate of decline in estimated glomerular filtration rate (eGFR) over time (eGFR slope) [1].
- **Key Biomarker Analysis:** Plasma proteome analysis using the SomaScan assay to identify protein signatures of drug activity. This identified changes in pathways regulating **fibrosis, inflammation, and oxidative stress** [1].
- **ASK1 Activity Measurement:** A specific assay detecting the autophosphorylated form of ASK1 (pASK1) in whole blood lysate showed that 18 mg **selonsertib** reduced pASK1 levels by >92% [1].

NASH - STELLAR-4 Trial

- **Trial Design:** Phase 3, randomized, double-blind, placebo-controlled study in patients with compensated cirrhosis (F4) due to NASH [2].
- **Primary Endpoint:** Proportion of patients achieving a ≥ 1 -stage improvement in fibrosis without worsening of NASH after 48 weeks [2].

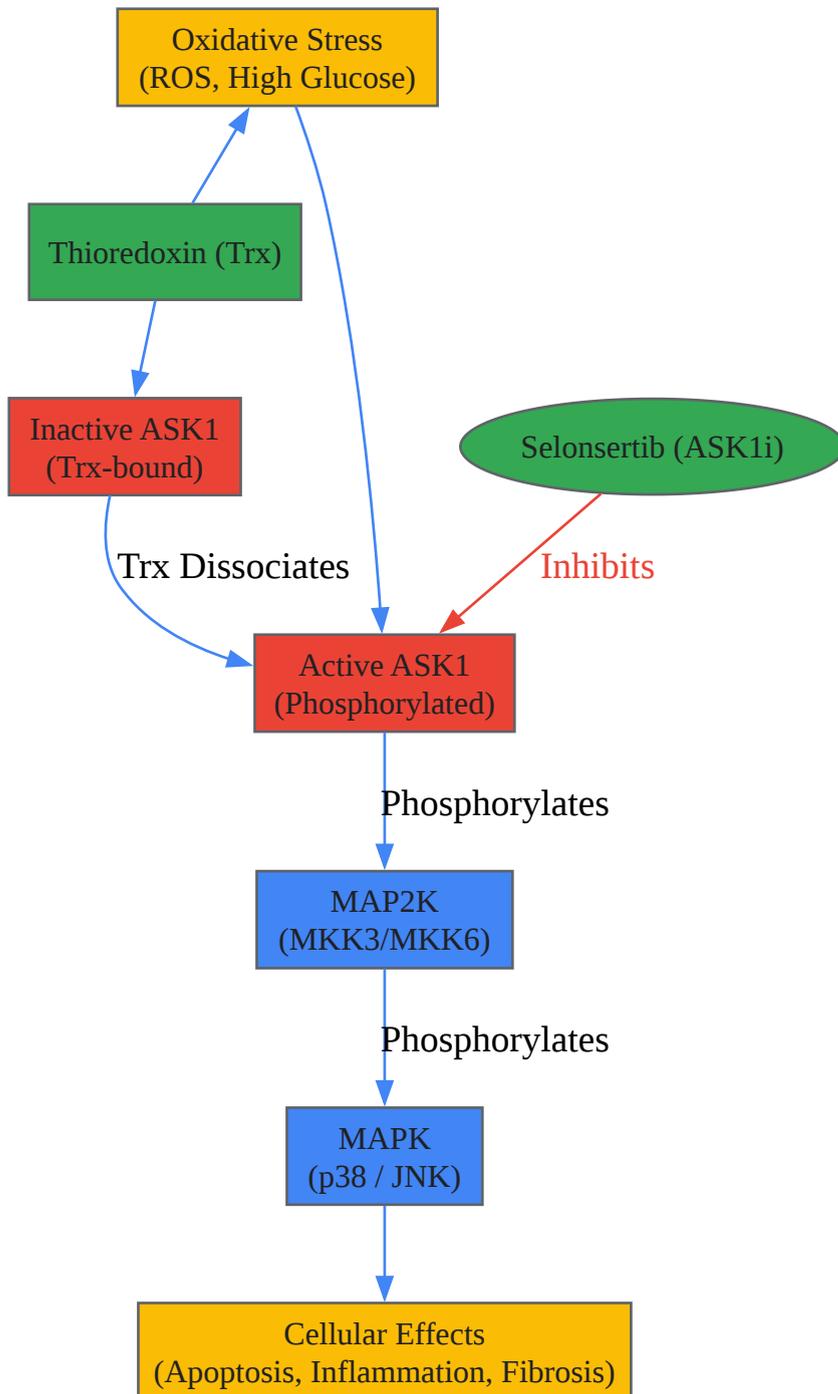
- **Result Analysis:** The lack of efficacy halted further development for NASH, despite the drug being generally well-tolerated [2].

Preclinical Emphysema Model

- **Model:** Porcine pancreatic elastase (PPE)-induced pulmonary emphysema in male C57BL/6 mice [3].
- **Intervention:** **Selonsertib** was administered via **intranasal instillation** (doses: 2.5 µg, 25 µg, 50 µg) one hour after emphysema induction and then daily for 21 days [3].
- **Key Assessments:**
 - **Histopathology:** Analysis of alveolar enlargement and destruction.
 - **Inflammatory Markers:** Measurement of IL-6, IL-1β, and TNF-α levels.
 - **Oxidative Stress:** Evaluation of superoxide dismutase (SOD) and catalase (CAT) activity, and glutathione (GSH) levels.
 - **Apoptosis:** Measurement of caspase-3 levels.
- **Findings:** **Selonsertib** treatment attenuated lung damage, reduced inflammatory cytokines, increased antioxidant activity, and decreased apoptosis in a dose-dependent manner [3].

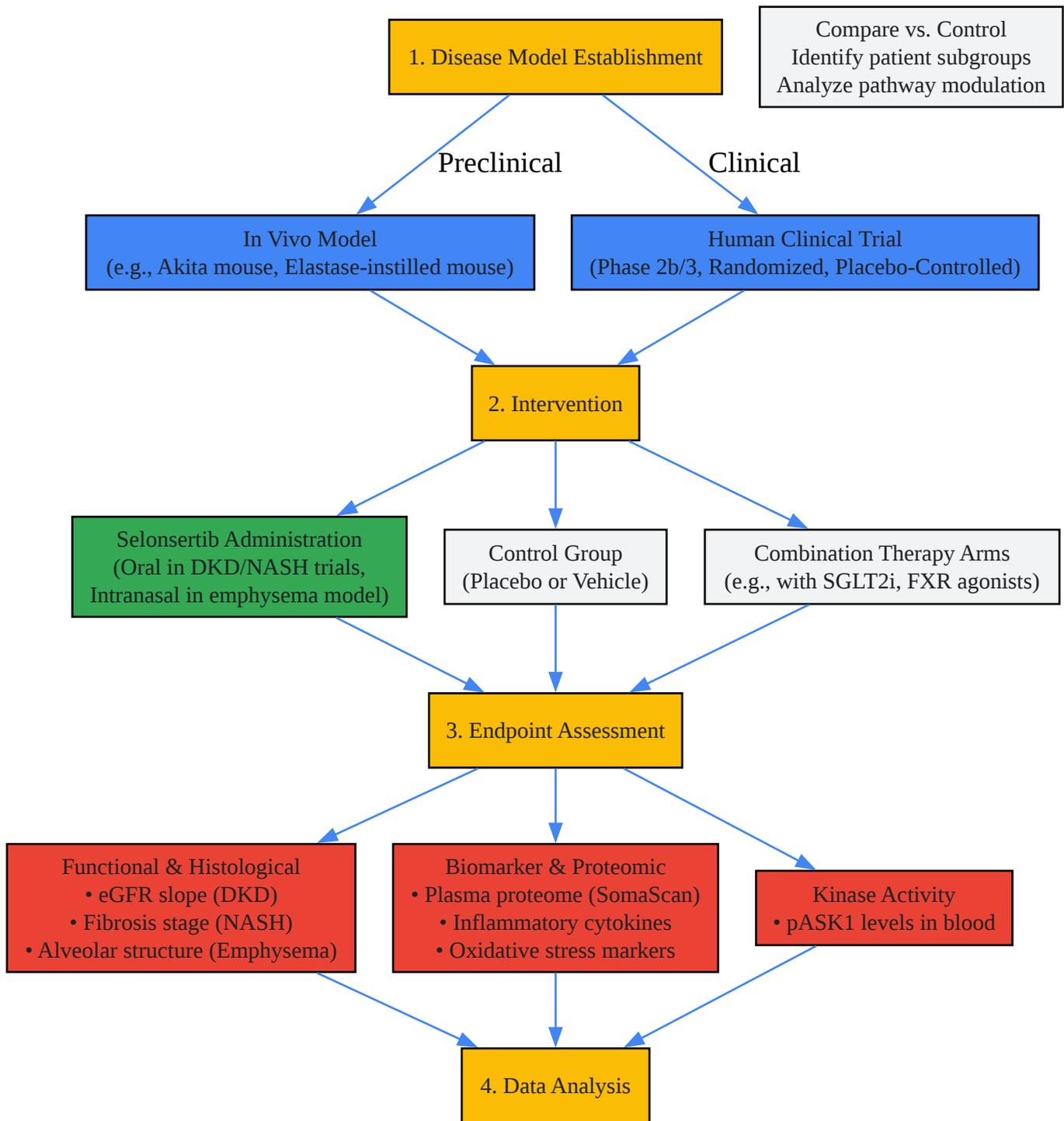
ASK1 Signaling Pathway and Experimental Workflow

The mechanism of **Selonsertib** and a generalized workflow for testing its efficacy in preclinical models are illustrated below.



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*Diagram 1: ASK1 Signaling Pathway. Under oxidative stress, Thioredoxin (Trx) dissociates from ASK1, leading to its activation. Active ASK1 triggers a kinase cascade (MAP2K → MAPK) that drives pathological processes. **Selonsertib** inhibits ASK1 activation [1] [3] [6].*



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Diagram 2: Generalized Experimental Workflow. This flowchart outlines the common structure for evaluating **Selonsertib**'s efficacy, from model establishment and drug intervention to multi-faceted endpoint assessment and data analysis [1] [5] [2].

Interpretation and Research Implications

The divergent efficacy of **Selonsertib** highlights critical factors in drug development:

- **Tissue and Disease Context is Crucial:** The success in DKD, contrasted with failure in NASH, suggests that the **ASK1 pathway may be a more critical driver in the kidney** under diabetic conditions. The positive results in a preclinical emphysema model further indicate that the role of ASK1 is context-dependent [1] [2] [3].
- **Biomarkers and Patient Stratification:** In DKD, efficacy was most pronounced in patients with poorer baseline kidney function. This underscores the importance of **biomarker-driven patient selection** in clinical trials to demonstrate efficacy [1].
- **Combination Therapy Potential:** While **Selonsertib** monotherapy failed in NASH, it was explored in combinations (e.g., with cilofexor and firsocostat in the ATLAS trial). The future of ASK1 inhibition may lie in **targeted combinations** for specific indications, though results have been mixed so far [4].

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